

Ethyl pivaloylacetate safety and handling precautions

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Compound of Interest		
Compound Name:	Ethyl pivaloylacetate	
Cat. No.:	B092219	Get Quote

An In-depth Technical Guide to the Safety and Handling of Ethyl Pivaloylacetate

For researchers, scientists, and drug development professionals, a thorough understanding of the safety and handling protocols for all laboratory chemicals is paramount. This guide provides a comprehensive overview of the safety precautions, handling procedures, and emergency responses related to **Ethyl pivaloylacetate** (CAS No. 17094-34-7), a common β -ketoester used in organic synthesis.

Hazard Identification and Classification

Ethyl pivaloylacetate is classified as a combustible liquid.[1][2] The primary hazard associated with this chemical is its flammability when exposed to heat or ignition sources.[1][2] According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), it is designated with the hazard statement H227: Combustible liquid.[2]

Signal Word: Warning[1][2]

Precautionary Statements:

- P210: Keep away from heat, hot surfaces, sparks, open flames, and other ignition sources.
 No smoking.[2]
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[3]



- P370+P378: In case of fire: Use dry sand, dry chemical, or alcohol-resistant foam to extinguish.[3]
- P403+P235: Store in a well-ventilated place. Keep cool.[3]
- P501: Dispose of contents/container to an approved waste disposal plant.[3]

Physical and Chemical Properties

A summary of the key physical and chemical properties of **Ethyl pivaloylacetate** is presented below. This data is essential for safe handling and storage.

Property	Value	Source
Molecular Formula	C9H16O3	[4][5]
Molecular Weight	172.22 g/mol	[4][5]
Appearance	Clear, colorless to light yellow liquid	[2][4]
Boiling Point	88 - 90 °C / 190.4 - 194 °F	[2][4]
Flash Point	78 °C / 172.4 °F (closed cup)	[2]
Density	0.967 g/cm³ at 20 °C	[2][4]
Refractive Index	n20/D 1.432	[4]
Water Solubility	6146 mg/L at 25 °C (estimated)	[6]
Vapor Pressure	0.4 mmHg at 25 °C (estimated)	[6]

Handling and Storage

Proper handling and storage are critical to minimize the risks associated with **Ethyl pivaloylacetate**.

Handling:



- Always wear appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat.[1][7]
- Ensure adequate ventilation in the work area to avoid inhalation of vapors.[1] Local exhaust ventilation may be necessary for some operations.[3]
- Avoid contact with skin, eyes, and clothing.[1]
- Keep the chemical away from open flames, hot surfaces, and all sources of ignition.[1][2]
- Use non-sparking tools and take precautionary measures against static discharge.[3]
- Ground and bond containers and receiving equipment during transfer.[3]
- Handle in accordance with good industrial hygiene and safety practices.[1]

Storage:

- Store in a dry, cool, and well-ventilated place.[1][2]
- Keep containers tightly closed when not in use.[1][2]
- Store away from heat, sparks, and open flames.[1][2]
- The appropriate storage class code for this combustible liquid is 10.

Exposure Controls and Personal Protective Equipment

Engineering controls and personal protective equipment are essential to prevent exposure.



Control Parameter	Recommendation	Source
Engineering Controls	Use in a well-ventilated area. Local exhaust ventilation is recommended.	[3]
Eye/Face Protection	Use safety glasses with side shields or chemical splash goggles that meet OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.	[1]
Skin Protection	Wear appropriate protective gloves and clothing to prevent skin exposure. Disposable nitrile gloves can provide short-term protection.	[1][7]
Respiratory Protection	If engineering controls are insufficient to maintain airborne concentrations below exposure limits, an approved respirator should be worn.	[3][7]
General Hygiene	Handle in accordance with good industrial hygiene and safety practice.	[1]

First-Aid Measures

In the event of exposure, immediate and appropriate first aid is crucial.

- Eye Contact: Immediately rinse with plenty of water, also under the eyelids, for at least 15 minutes. Get medical attention.[1]
- Skin Contact: Wash off immediately with plenty of water for at least 15 minutes. If skin irritation occurs, get medical attention.[1][2] Promptly remove contaminated clothing.[8]



- Inhalation: Move the exposed person to fresh air at once. If breathing is difficult or symptoms occur, get medical attention.[2][8] If breathing has stopped, perform artificial respiration.[8]
- Ingestion: Clean mouth with water and drink plenty of water afterwards. Get medical attention if symptoms occur.[1][2]

Fire-Fighting Measures

As a combustible liquid, specific procedures must be followed in the event of a fire.

- Suitable Extinguishing Media: Use water spray, water mist, alcohol-resistant foam, dry chemical, or carbon dioxide.[9][10] Water mist may be used to cool closed containers.[1]
- Specific Hazards: The material is combustible and containers may explode when heated.[1]
 [2] Vapors may form explosive mixtures with air.[9]
- Protective Equipment for Firefighters: As in any fire, wear a self-contained breathing apparatus (SCBA) with pressure-demand (MSHA/NIOSH approved or equivalent) and full protective gear.[1][2]

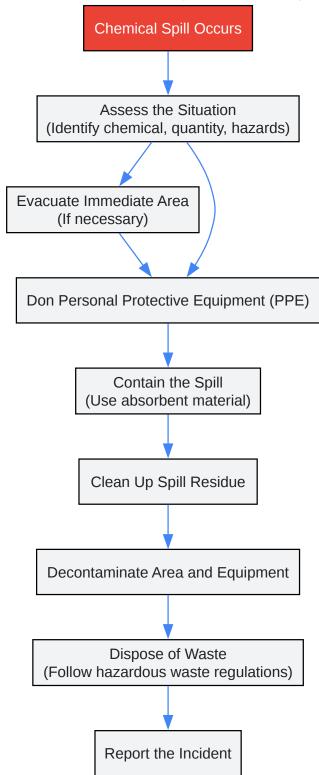
Accidental Release Measures

A systematic approach is necessary to safely manage spills.

- Personal Precautions: Ensure adequate ventilation.[1] Remove all sources of ignition.[1] Use personal protective equipment as required.[1]
- Environmental Precautions: Prevent the product from entering drains, as it should not be released into the environment.[1][2]
- Methods for Containment and Clean-up: For spills, use a non-combustible absorbent material like sand or earth to soak up the liquid.[9] Sweep up and shovel the material into suitable, closed containers for disposal.[1]

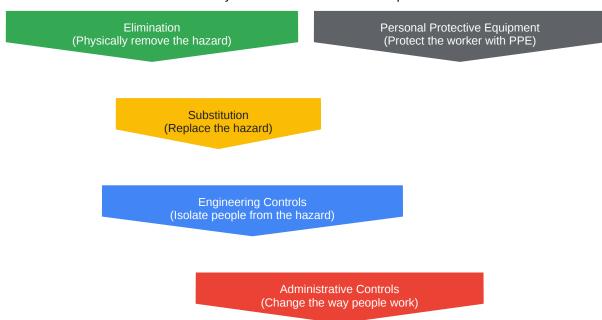


Workflow for Handling Chemical Spills





Hierarchy of Controls for Chemical Exposure



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